

Application Note: Determining the Antibacterial Spectrum of Pelagiomycin B

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Compound of Interest

Compound Name: *Pelagiomycin B*

Cat. No.: *B1259814*

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Introduction

Pelagiomycins are a class of phenazine antibiotics produced by the marine bacterium *Pelagibacter variabilis*.^{[1][2]} These compounds have demonstrated activity against both Gram-positive and Gram-negative bacteria.^{[1][2][3]} This application note provides a detailed protocol for determining the in vitro antibacterial spectrum of **Pelagiomycin B**, a member of this antibiotic family. The primary method described is the broth microdilution assay to determine the Minimum Inhibitory Concentration (MIC), a key quantitative measure of antibacterial efficacy.

Principle

The antibacterial spectrum of a compound is determined by assessing its ability to inhibit the growth of a wide range of bacteria.^[3] The Minimum Inhibitory Concentration (MIC) is the lowest concentration of an antimicrobial agent that prevents the visible growth of a microorganism in vitro.^[2] This is a fundamental measurement in the evaluation of new antimicrobial agents. The broth microdilution method is a standard and widely used technique for determining the MIC of an antimicrobial agent against various bacterial strains.^[4]

Data Presentation

The following table is a template for presenting the Minimum Inhibitory Concentration (MIC) data for **Pelagiomycin B** against a panel of representative bacterial strains. Researchers should populate this table with their experimentally determined values.

Bacterial Strain	Gram Stain	ATCC Number	Pelagiomycin B MIC (µg/mL)
Staphylococcus aureus	Gram-positive	29213	
Enterococcus faecalis	Gram-positive	29212	
Streptococcus pneumoniae	Gram-positive	49619	
Bacillus subtilis	Gram-positive	6633	
Escherichia coli	Gram-negative	25922	
Pseudomonas aeruginosa	Gram-negative	27853	
Klebsiella pneumoniae	Gram-negative	13883	
Salmonella enterica	Gram-negative	14028	

Experimental Protocols

Broth Microdilution Assay for Minimum Inhibitory Concentration (MIC) Determination

This protocol outlines the steps for determining the MIC of **Pelagiomycin B** using the broth microdilution method in 96-well microtiter plates.

Materials:

- **Pelagiomycin B**

- Sterile 96-well microtiter plates
- Cation-adjusted Mueller-Hinton Broth (CAMHB)
- Bacterial strains (e.g., from ATCC)
- Sterile saline (0.85% NaCl)
- Spectrophotometer
- Pipettes and sterile tips
- Incubator ($35^{\circ}\text{C} \pm 2^{\circ}\text{C}$)

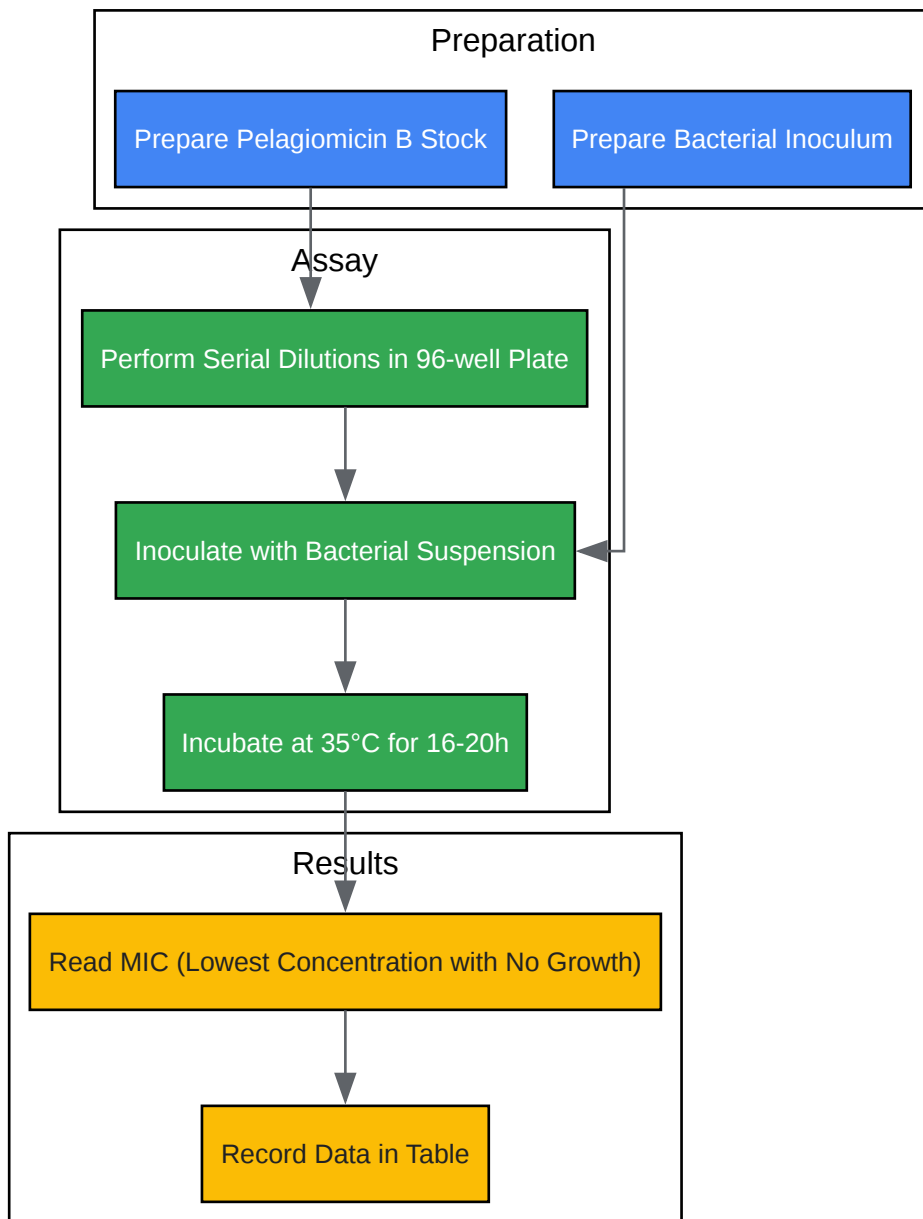
Procedure:

- Preparation of **Pelagiomycin B** Stock Solution:
 - Dissolve **Pelagiomycin B** in a suitable solvent (e.g., DMSO) to create a high-concentration stock solution (e.g., 1280 $\mu\text{g/mL}$).
 - Further dilute the stock solution in CAMHB to create a starting concentration for the serial dilutions.
- Preparation of Bacterial Inoculum:
 - From a fresh agar plate (18-24 hours growth), select 3-5 isolated colonies of the test bacterium.
 - Suspend the colonies in sterile saline.
 - Adjust the turbidity of the bacterial suspension to match a 0.5 McFarland standard (approximately $1-2 \times 10^8$ CFU/mL).
 - Dilute the adjusted bacterial suspension in CAMHB to achieve a final concentration of approximately 5×10^5 CFU/mL in the test wells.
- Serial Dilution in Microtiter Plate:

- Add 100 µL of sterile CAMHB to wells 2 through 12 of a 96-well plate.
- Add 200 µL of the starting concentration of **Pelagiomycin B** (e.g., 128 µg/mL in CAMHB) to well 1.
- Perform a 2-fold serial dilution by transferring 100 µL from well 1 to well 2, mixing, and then transferring 100 µL from well 2 to well 3, and so on, down to well 10. Discard 100 µL from well 10.
- Well 11 will serve as the growth control (no antibiotic).
- Well 12 will serve as the sterility control (no bacteria).
- Inoculation:
 - Add 10 µL of the prepared bacterial inoculum to wells 1 through 11. Do not inoculate well 12.
- Incubation:
 - Cover the plate and incubate at 35°C ± 2°C for 16-20 hours in ambient air.
- Reading the Results:
 - After incubation, visually inspect the wells for turbidity.
 - The MIC is the lowest concentration of **Pelagiomycin B** at which there is no visible growth (i.e., the first clear well).
 - The growth control (well 11) should show turbidity, and the sterility control (well 12) should remain clear.

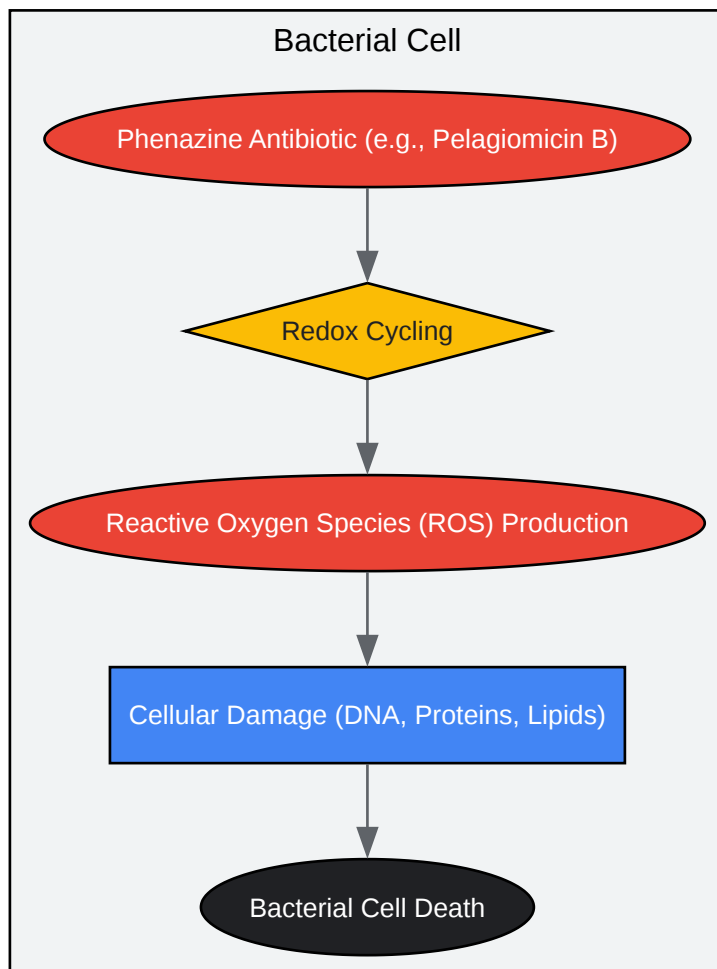
Visualizations

Experimental Workflow for MIC Determination

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Caption: Workflow for MIC determination.

Generalized Mechanism of Action of Phenazine Antibiotics



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Caption: Mechanism of phenazine antibiotics.

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References

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